

Application Notes and Protocols for Antimycobacterial Agent-2 (Compound 22)

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Compound of Interest

Compound Name: Antimycobacterial agent-2

Cat. No.: B12399835

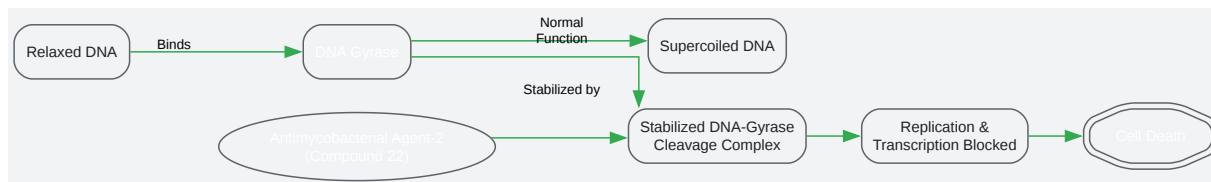
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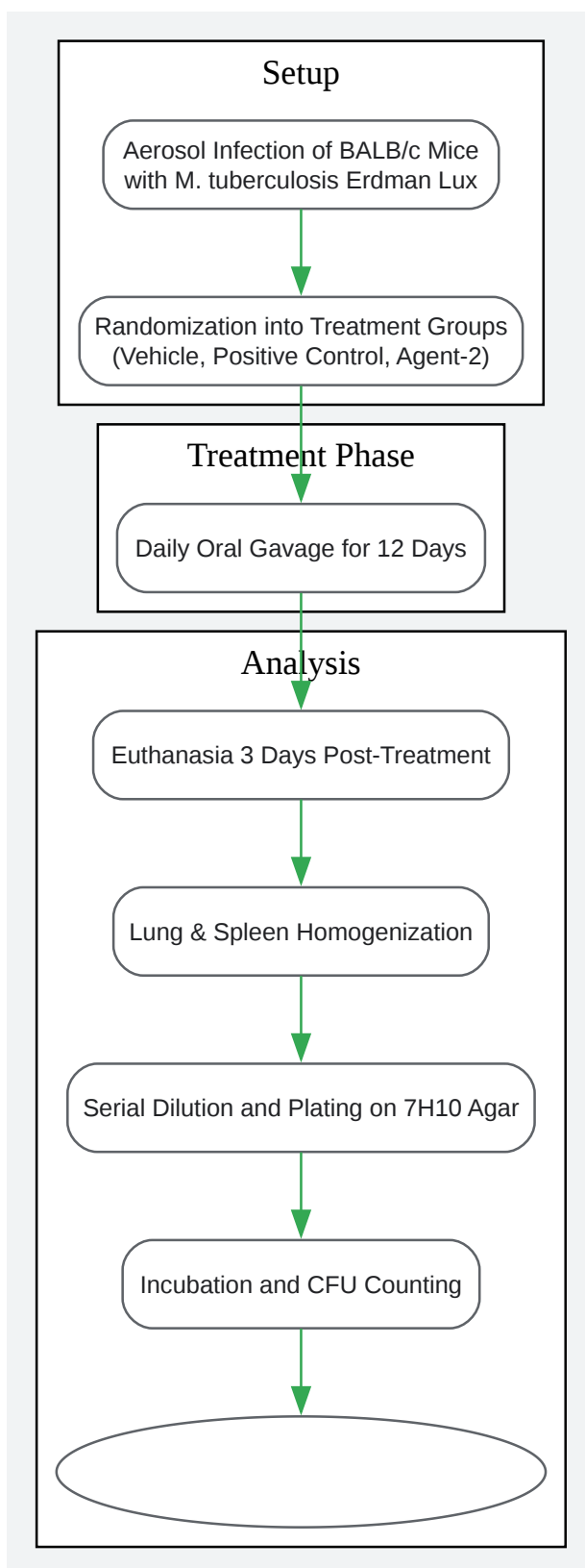
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of a novel antimycobacterial agent, designated here as **Antimycobacterial Agent-2** (Compound 22). This compound belongs to the spiropyrimidetrione class of DNA gyrase inhibitors and has demonstrated promising activity against *Mycobacterium tuberculosis*, including multidrug-resistant (MDR-TB) strains.

Mechanism of Action

Antimycobacterial Agent-2 (Compound 22) is an inhibitor of DNA gyrase, an essential enzyme in *Mycobacterium tuberculosis* responsible for introducing negative supercoils into DNA, a process critical for DNA replication and transcription.^{[1][2][3]} Unlike fluoroquinolones, which also target DNA gyrase, Compound 22 operates via a novel mechanism involving the Mg²⁺-independent stabilization of the DNA cleavage complex.^{[1][2][3]} This distinct mode of action means that it does not exhibit cross-resistance with fluoroquinolones, making it a valuable candidate for treating fluoroquinolone-resistant MDR-TB.^{[1][2][3]} The inhibition of DNA gyrase leads to the accumulation of double-strand DNA breaks, ultimately resulting in bacterial cell death.^[4]





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References

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